

# 2-(Perfluorohexyl)ethyl methacrylate chemical properties

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## Compound of Interest

Compound Name: 2-(Perfluorohexyl)ethyl  
methacrylate

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## An In-depth Technical Guide to 2-(Perfluorohexyl)ethyl Methacrylate

For researchers, scientists, and drug development professionals, **2-(Perfluorohexyl)ethyl methacrylate** is a critical fluorinated monomer. Its unique properties, stemming from a perfluorohexyl chain, make it invaluable in the creation of advanced materials with applications ranging from specialty coatings to medical devices. This guide provides a comprehensive overview of its chemical properties, experimental protocols, and the logical workflows associated with its use.

## Core Chemical and Physical Properties

**2-(Perfluorohexyl)ethyl methacrylate** is a colorless to light yellow transparent liquid.<sup>[1][2]</sup> It is known for its high chemical and thermal stability, low surface energy, and excellent water and oil repellency.<sup>[3]</sup> These characteristics are primarily due to the presence of the C<sub>6</sub>F<sub>13</sub> side chain.<sup>[2]</sup>

## General Properties

Property	Value
CAS Number	2144-53-8
Molecular Formula	C <sub>12</sub> H <sub>9</sub> F <sub>13</sub> O <sub>2</sub> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	432.18 g/mol <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless to light yellow transparent liquid <a href="#">[1]</a> <a href="#">[2]</a>

## Physicochemical Data

The following table summarizes the key physicochemical properties of **2-(Perfluorohexyl)ethyl methacrylate**, with values collated from various sources.

Property	Value	Temperature	Pressure
Density	1.496 g/mL[1][2][4][5] [8][9]	25 °C	
1.50 g/mL[10]	20 °C		
Boiling Point	71 °C[1]	4 mm Hg	
92 °C[2][4][5][8][9]	8 mm Hg		
96 °C[10]	10 mm Hg		
123-125 °C[3]			
220 °C[11]	760 mmHg		
Melting Point	-33.39 °C[1]		
Flash Point	>230 °F[4][5][8]		
113 °C[10]			
Refractive Index	1.3416[1]	25 °C	
1.346 (n <sub>20/D</sub> )[2][4][5] [8][9][12]	20 °C		
Viscosity	12 mPa.s	45 °C	
Vapor Pressure	8.6 Pa[4][5]	25 °C	
0.116 mmHg[11][12]	25 °C		
Surface Tension	16.5 mN/m[3]		

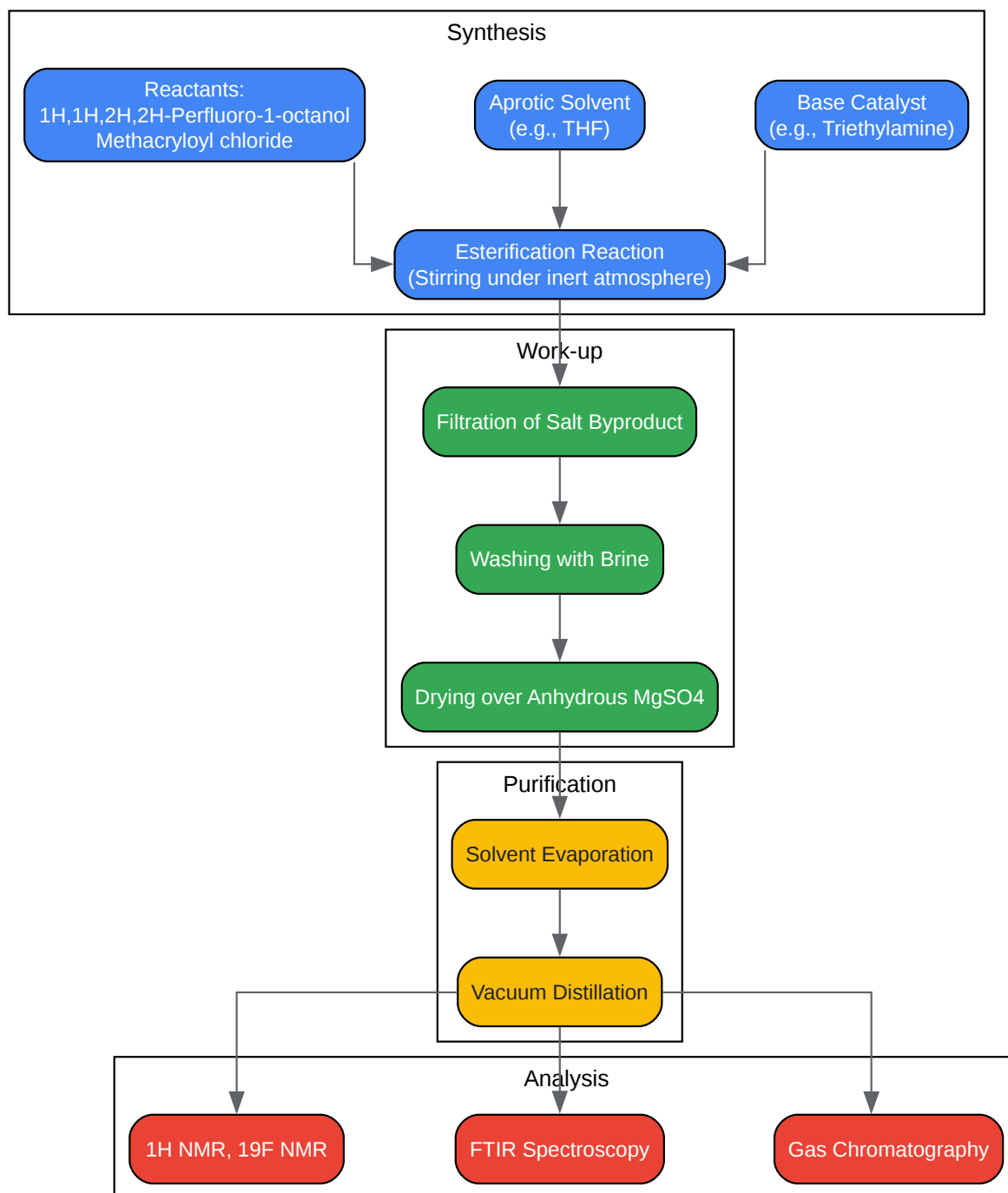
## Solubility and Partitioning

Property	Value
Water Solubility	Insoluble[1], 42µg/L at 20°C[4][5]
Solubility in Organic Solvents	Soluble in carbon tetrachloride, ethanol, isopropanol, acetone, n-hexane[1]. Also soluble in Chloroform and sparingly soluble in Methanol[4][5].
LogP	5.2 at 23°C[4], 5.23460[12]

## Experimental Protocols

### Synthesis and Purification

While specific synthesis routes can vary, a general workflow for the preparation and purification of **2-(Perfluorohexyl)ethyl methacrylate** is outlined below. The synthesis often involves the esterification of methacrylic acid or its derivatives with 1H,1H,2H,2H-perfluoro-1-octanol.



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A general workflow for the synthesis and purification of **2-(Perfluorohexyl)ethyl methacrylate**.

## Analytical Verification

Confirmation of the identity and purity of synthesized **2-(Perfluorohexyl)ethyl methacrylate** is crucial.[\[2\]](#)

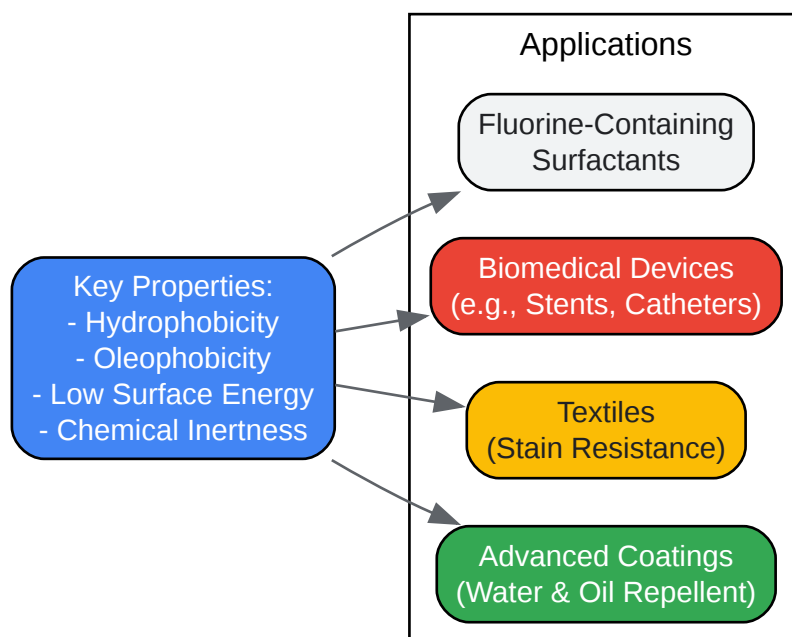
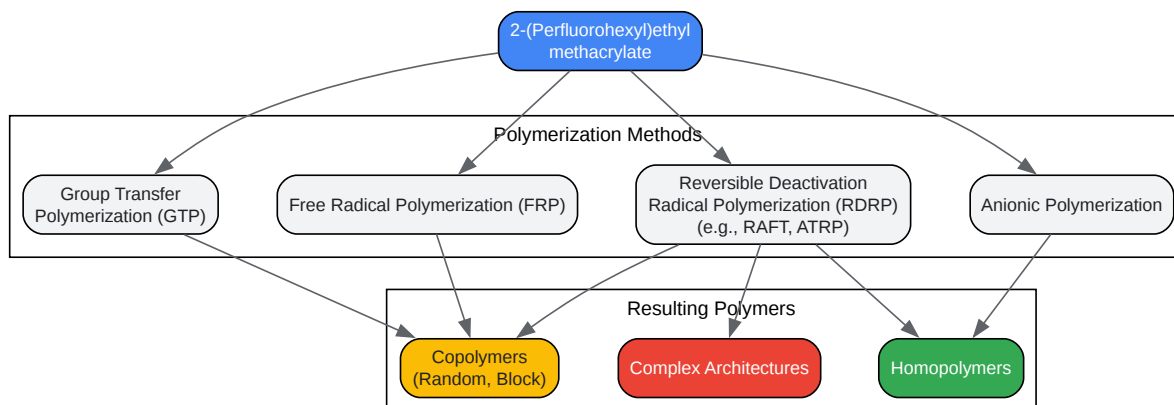
- <sup>19</sup>F Nuclear Magnetic Resonance (NMR) Spectroscopy: This is a powerful technique for characterizing fluorinated compounds. The <sup>19</sup>F NMR spectrum provides detailed information about the electronic environment of each fluorine atom in the perfluorohexyl chain, resulting in a series of distinct signals.[\[2\]](#)
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify key functional groups. The spectrum will show characteristic absorption bands for the methacrylate and perfluoroalkyl groups. A key indicator of successful synthesis is the absence of a broad O-H stretching band (around 3200-3600 cm<sup>-1</sup>) from the starting alcohol.[\[2\]](#)

## Polymerization and Applications

The methacrylate group allows **2-(Perfluorohexyl)ethyl methacrylate** to be incorporated into polymer backbones through various polymerization techniques.[\[2\]](#) This versatility enables the creation of a wide range of materials, from homopolymers to complex copolymers.[\[2\]](#)

## Polymerization Techniques

Several polymerization methods can be employed, each offering different levels of control over the final polymer structure.



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